

Cellular Thermal Shift Assay (CETSA) for GSK-626616: A Comparative Guide

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Compound of Interest		
Compound Name:	GSK-626616	
Cat. No.:	B1672396	Get Quote

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This guide provides a comparative overview of the Cellular Thermal Shift Assay (CETSA) for evaluating the target engagement of **GSK-626616**, a potent inhibitor of Dual-specificity tyrosine-regulated kinase 3 (DYRK3). Due to the limited availability of public CETSA data for **GSK-626616**, this document outlines a generalized experimental protocol adaptable for DYRK3 and compares **GSK-626616** with other known DYRK3 inhibitors based on their biochemical potencies and reported biological activities.

Introduction to GSK-626616 and its Target

GSK-626616 is a small molecule inhibitor targeting DYRK3, a serine/threonine kinase involved in various cellular processes, including cell cycle regulation, stress granule dissolution, and signaling pathways related to cell survival and proliferation.[1][2] **GSK-626616** is a potent inhibitor of DYRK3 with a reported IC50 of 0.7 nM.[2] It also exhibits inhibitory activity against other members of the DYRK family, such as DYRK1A and DYRK2, with similar potency.[2][3]

Comparative Analysis of DYRK3 Inhibitors

While specific CETSA data for **GSK-626616** is not publicly available, a comparison with other known DYRK3 inhibitors can be made based on their biochemical potency. This information is crucial for selecting appropriate tool compounds for research and for interpreting experimental results.

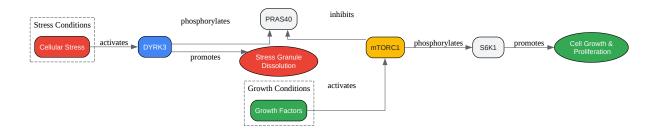


Compound	Target(s)	IC50 (nM)	Notes
GSK-626616	DYRK3, DYRK1A, DYRK2	0.7	Orally bioavailable.[2]
Harmine	DYRK1A, DYRK3	~50 (for DYRK1A)	A natural beta- carboline alkaloid.[4]
CGP 57380	MNK1, DYRK3	~2200 (for MNK1)	A known inhibitor of MNK1 with off-target effects on DYRK3.[1]

Note: The IC50 values are obtained from various sources and may not be directly comparable due to different assay conditions.

DYRK3 Signaling Pathway

DYRK3 is implicated in multiple signaling pathways. Understanding these pathways is essential for designing experiments and interpreting the cellular consequences of DYRK3 inhibition. One key pathway involves the regulation of mTORC1 signaling, which is crucial for cell growth and proliferation. DYRK3 can phosphorylate PRAS40, a component of the mTORC1 complex, thereby modulating its activity.



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DYRK3 signaling in response to stress and growth factors.

Experimental Protocol: Cellular Thermal Shift Assay for DYRK3

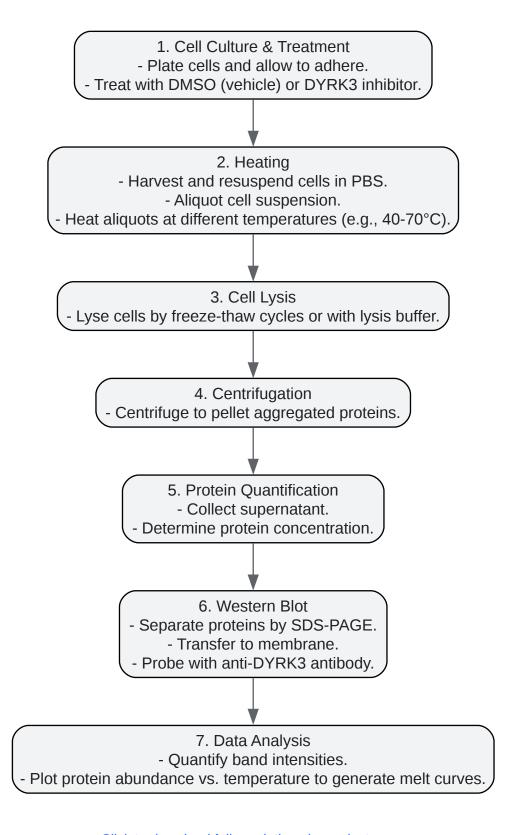
This section provides a generalized protocol for performing a Western blot-based CETSA to assess the target engagement of inhibitors with DYRK3 in intact cells.

Materials:

- Cell line expressing endogenous DYRK3 (e.g., HEK293T, HeLa)
- GSK-626616 and other DYRK3 inhibitors
- · Cell culture medium and reagents
- Phosphate-buffered saline (PBS)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and nitrocellulose or PVDF membranes
- Primary antibody against DYRK3
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Thermocycler or heating blocks
- Centrifuge

Workflow:





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